

INH14 In Vitro Kinase Assay: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: INH14

Cat. No.: B1671948

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

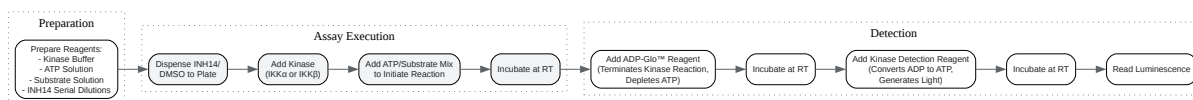
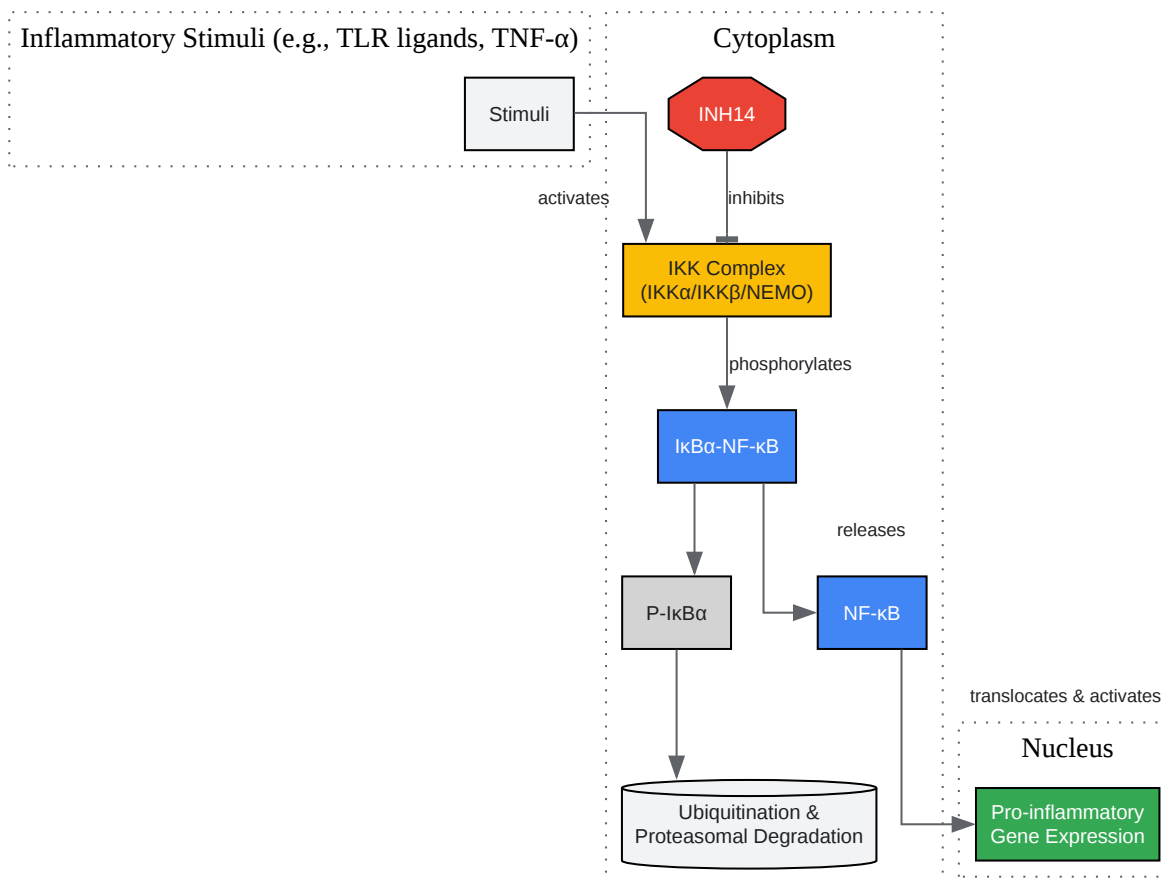
Abstract: This document provides a detailed protocol for conducting an in vitro kinase assay to evaluate the inhibitory activity of **INH14** against I κ B kinase α (IKK α) and I κ B kinase β (IKK β). **INH14** is a known inhibitor of the Toll-like receptor (TLR) inflammatory response, acting through the inhibition of IKK α and IKK β .^{[1][2][3]} This protocol is based on the widely used ADP-Glo™ Kinase Assay, which quantifies kinase activity by measuring the amount of ADP produced during the kinase reaction.

Introduction

INH14, an N-(4-Ethylphenyl)-N'-phenylurea derivative, has been identified as an inhibitor of the TLR2, TLR4, TNF-R, and IL-1R inflammatory pathways.^{[1][2]} Mechanistic studies have revealed that **INH14** exerts its anti-inflammatory effects by directly targeting and inhibiting the catalytic activity of IKK α and IKK β .^{[1][2]} These kinases are crucial components of the canonical and noncanonical NF- κ B signaling pathways, which are central to the inflammatory response.^[4] Understanding the potency and selectivity of **INH14** against these kinases is essential for its development as a potential anti-inflammatory therapeutic. This protocol provides a robust method for determining the inhibitory concentration (IC₅₀) of **INH14** against IKK α and IKK β in vitro.

Signaling Pathway

The diagram below illustrates the canonical NF- κ B signaling pathway and the point of inhibition by **INH14**. Inflammatory signals activate the IKK complex, which then phosphorylates I κ B α . This phosphorylation event targets I κ B α for ubiquitination and subsequent proteasomal degradation, releasing NF- κ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. **INH14** directly inhibits the kinase activity of IKK α and IKK β , thereby preventing the downstream activation of NF- κ B.



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References

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